

An In-Depth Technical Guide to the Chemical Structure and Stereoisomers of α -Bisabolol

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Compound of Interest		
Compound Name:	alpha-Bisabolol	
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Abstract

 α -Bisabolol, a naturally occurring sesquiterpene alcohol, is a molecule of significant interest in the pharmaceutical and cosmetic industries due to its well-documented anti-inflammatory, anticancer, and other therapeutic properties. This technical guide provides a comprehensive overview of the chemical structure of α -bisabolol and its stereoisomers. It delves into their distinct physicochemical properties, details experimental protocols for their separation and identification, and explores their differential biological activities and underlying signaling pathways. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals working with or interested in this versatile bioactive compound.

Chemical Structure and Stereoisomerism

 α -Bisabolol, with the molecular formula C₁₅H₂₆O, is a monocyclic sesquiterpene alcohol.[1][2] Its structure is characterized by a six-membered ring and a ten-carbon side chain containing a tertiary alcohol. The molecule possesses two chiral centers, at the C1 position of the cyclohexene ring and the C7 position of the heptenol side chain. Consequently, α -bisabolol can exist as four distinct stereoisomers: two pairs of enantiomers which are diastereomers of each other.[1]

The four stereoisomers of α -bisabolol are:







• (-)-α-Bisabolol (Levomenol): (1R,7R)-α-Bisabolol

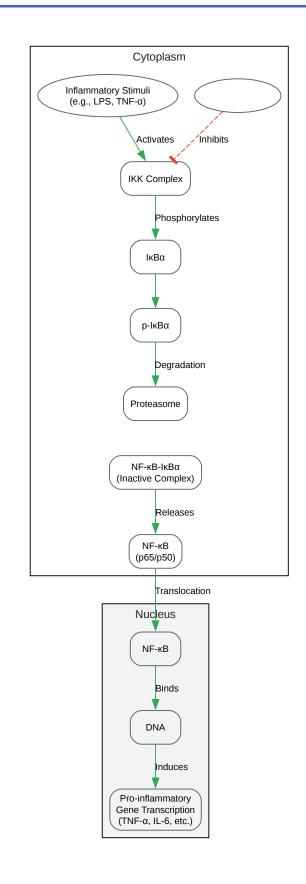
• (+)-α-Bisabolol: (1S,7S)-α-Bisabolol

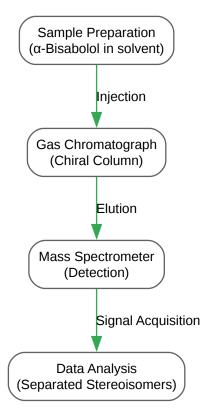
• (-)-epi-α-Bisabolol: (1S,7R)-α-Bisabolol

• (+)-epi- α -Bisabolol: (1R,7S)- α -Bisabolol

The naturally occurring and most biologically active form is (-)- α -bisabolol, which is predominantly found in German chamomile (Matricaria recutita) and the Brazilian Candeia tree (Eremanthus erythropappus).[1][2] The other stereoisomers also occur in nature, but typically in lower concentrations.







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References

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